

# "Toxicology and ecotoxicity of Tetrabromobisphenol S"

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## Compound of Interest

Compound Name: 4,4'-Sulphonylbis(2,6-dibromophenol)

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An In-depth Technical Guide to the Toxicology and Ecotoxicity of Tetrabromobisphenol S

## Introduction: The Rise of a TBBPA Alternative

Tetrabromobisphenol S (TBBPS) is a brominated flame retardant (BFR) that has been introduced as a replacement for Tetrabromobisphenol A (TBBPA), one of the most widely used BFRs globally.[1][2] BFRs are incorporated into a vast array of consumer products, including plastics, electronics, and textiles, to reduce their flammability.[2][3][4] The shift from TBBPA to alternatives like TBBPS is driven by concerns over TBBPA's potential environmental persistence and endocrine-disrupting properties.[5][6][7] However, the assumption that structural analogues are inherently safer is a critical question for toxicologists and environmental scientists. This guide provides a comprehensive technical overview of the current scientific understanding of TBBPS, focusing on its toxicological and ecotoxicological profile, mechanisms of action, and environmental fate, to support informed risk assessment and research.

## Chemical and Physical Properties

Understanding the fundamental properties of TBBPS is crucial for predicting its environmental behavior and toxicokinetics.

Property	Value	Source
Chemical Formula	C <sub>12</sub> H <sub>8</sub> Br <sub>4</sub> O <sub>4</sub> S	Inferred
Molecular Weight	567.87 g/mol	Inferred
Structure	Structurally analogous to TBBPA, with a central sulfone group instead of an isopropylidene group.	[8]

## Part 1: Human Toxicology

The toxicological assessment of TBBPS is an area of active research, with studies often comparing its effects to the more extensively studied TBBPA.

### Genotoxicity and Oxidative Stress

A primary concern for any chemical is its potential to damage DNA, which can lead to mutagenesis and carcinogenesis. Studies on human peripheral blood mononuclear cells (PBMCs) have shown that TBBPS can induce DNA damage, although to a lesser extent than TBBPA.[3][9]

The primary mechanism appears to be indirect, through the generation of reactive oxygen species (ROS), rather than direct adduct formation.[9] TBBPS induces both single and, to a lesser extent, double-strand DNA breaks.[3] It also causes oxidative damage to DNA bases, particularly purines.[9][10] Interestingly, while PBMCs can efficiently repair DNA strand breaks induced by some BFRs, they are unable to completely remove all damage, except in the case of TBBPS-treated cells, suggesting a more readily repairable lesion type or a lower level of initial damage.[9]

A recent study also highlighted that TBBPS exposure can cause gastric cell senescence and inflammation by inducing iron overload, a process linked to oxidative stress.[11]

The comet assay (single-cell gel electrophoresis) is a standard method for quantifying DNA damage. The workflow below outlines the key steps.



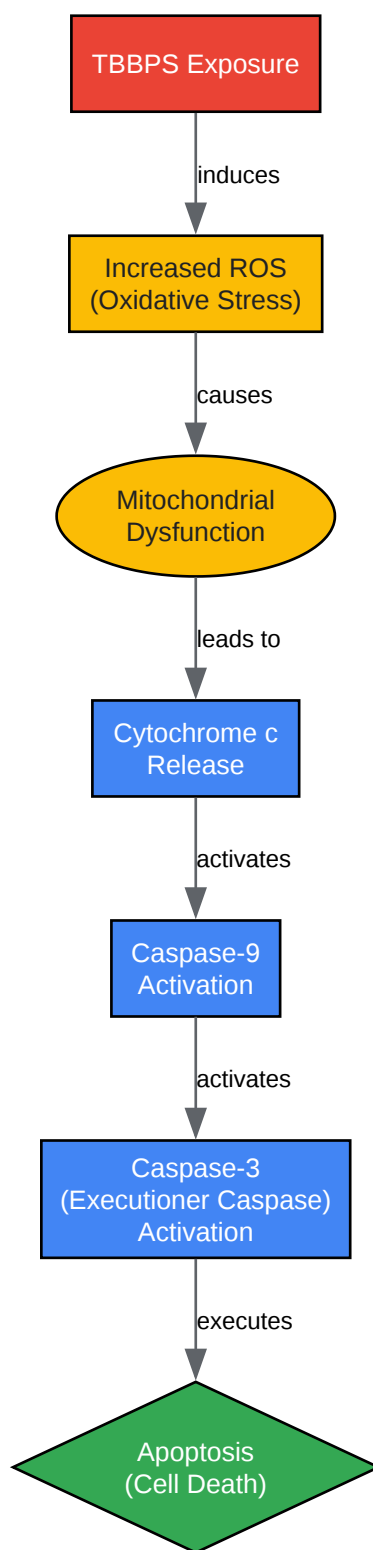
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Caption: Workflow for assessing TBBPS-induced DNA damage using the comet assay.

## Induction of Apoptosis

TBBPS has been shown to trigger apoptosis, or programmed cell death, in human PBMCs.[12] Comparative studies indicate that TBBPA has a stronger apoptotic potential than TBBPS.[12] The mechanism primarily involves the mitochondrial pathway, a common route for apoptosis initiated by cellular stress. Key events include the loss of mitochondrial membrane potential and the activation of caspases, which are the executioner enzymes of apoptosis.[12]

The diagram below illustrates the key steps in the mitochondrial (intrinsic) pathway of apoptosis as induced by TBBPS.



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Caption: Mitochondrial pathway of apoptosis induced by TBBPS exposure.

## Endocrine Disruption

A significant concern for bisphenol compounds is their potential to act as endocrine disruptors. [6][13] While much of the research has focused on TBBPA, studies on TBBPS are emerging. TBBPS has been shown to cause multigenerational reproductive toxicity in zebrafish, even at environmentally relevant concentrations.[14] It interferes with hormone levels and the expression of genes within the hypothalamic–pituitary–gonadal (HPG) axis in both males and females, leading to reduced embryo quality.[14] These endocrine-disrupting effects can persist across generations, impacting the offspring's reproductive system even without direct exposure.[14]

## Metabolism and Bioaccumulation

Like its predecessor TBBPA, TBBPS is considered to be less prone to bioaccumulation in organisms compared to other BFRs like polybrominated diphenyl ethers (PBDEs).[1] TBBPA is known to be rapidly metabolized in the liver to form more water-soluble glucuronide and sulfate conjugates, which are then excreted.[15][16][17] While specific metabolic pathways for TBBPS in humans are less characterized, its structural similarity to TBBPA suggests it likely undergoes similar Phase II conjugation reactions, facilitating its elimination from the body.

## Part 2: Ecotoxicology and Environmental Fate

The impact of TBBPS on ecosystems is a critical component of its overall risk profile. Its presence in the aquatic environment raises concerns about its effects on a range of organisms.

### Aquatic Toxicity

TBBPS is considered toxic to aquatic organisms, and in some cases, lethal even at low concentrations.[1]

- Zebrafish (*Danio rerio*): TBBPS alters the circadian rhythm network in the early life stages of zebrafish.[3] As mentioned previously, life-cycle exposure to environmentally relevant concentrations (as low as 0.01 µg/L) induces significant intergenerational endocrine disruption and reproductive toxicity.[14]
- Comparative Ecotoxicity: Studies comparing TBBPA and its less-brominated derivatives have found that the derivatives can be more toxic than the parent compound to certain aquatic

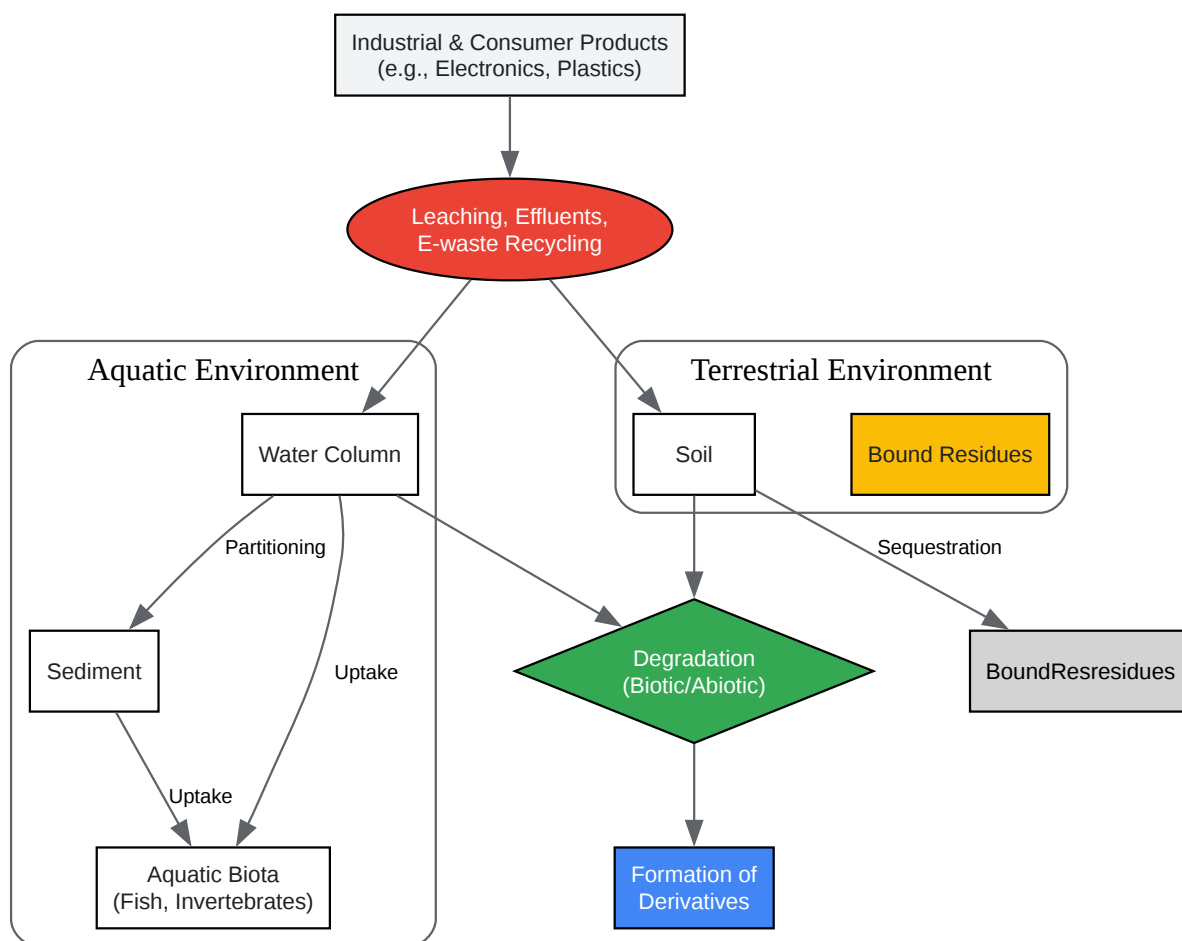
organisms.[18][19] For example, dibromobisphenol A (a degradation product) showed significant toxicity to bacteria, algae, and micro-invertebrates.[18][19] This highlights the importance of considering the entire lifecycle and degradation profile of TBBPS in ecotoxicological assessments.

Organism	Endpoint	Value	Reference
Zebrafish (Danio rerio)	Reproductive Toxicity (Life-cycle)	Effects at 0.01 µg/L	[14]
Various Aquatic Species	Comparative Toxicity	Derivatives can be more toxic than parent TBBPA	[18][19]

## Environmental Fate and Degradation

The environmental persistence of TBBPS is a key factor in determining long-term exposure and risk.

- Persistence: TBBPS has been detected in various environmental matrices, including water and sediment, indicating its release into and persistence in the environment.[1]
- Degradation: In submerged soil systems, TBBPA (as a proxy) undergoes degradation through several pathways, including oxidative cleavage, methylation, and reductive debromination.[20] The presence of wetland plants can significantly influence these degradation pathways.[20] A major route of dissipation in oxic soil is the formation of bound residues, where the chemical or its metabolites become incorporated into the soil organic matter.[21]



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## Sources

- 1. Analysis of brominated flame retardants in the aquatic environment: a review - PMC [pmc.ncbi.nlm.nih.gov]

- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. Genotoxic Mechanism of Action of TBBPA, TBBPS and Selected Bromophenols in Human Peripheral Blood Mononuclear Cells - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [informaticsjournals.co.in](https://informaticsjournals.co.in) [[informaticsjournals.co.in](https://informaticsjournals.co.in)]
- 5. [dl.begellhouse.com](https://dl.begellhouse.com) [[dl.begellhouse.com](https://dl.begellhouse.com)]
- 6. A Review on Tetrabromobisphenol A: Human Biomonitoring, Toxicity, Detection and Treatment in the Environment - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Toxic Effects of Tetrabromobisphenol A: Focus on Endocrine Disruption - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Bisphenol A - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. Frontiers | Genotoxic Mechanism of Action of TBBPA, TBBPS and Selected Bromophenols in Human Peripheral Blood Mononuclear Cells [[frontiersin.org](https://frontiersin.org)]
- 11. Tetrabromobisphenol S (TBBPS) exposure causes gastric cell senescence and inflammation by inducing iron overload - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. Determination of Apoptotic Mechanism of Action of Tetrabromobisphenol A and Tetrabromobisphenol S in Human Peripheral Blood Mononuclear Cells: A Comparative Study - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 14. Collection - Tetrabromobisphenol S (TBBPS) Causes Non-Negligible and Multigenerational Reproductive Toxicity in Zebrafish - Environmental Science & Technology - Figshare [[acs.figshare.com](https://acs.figshare.com)]
- 15. [encyclopedia.pub](https://encyclopedia.pub) [[encyclopedia.pub](https://encyclopedia.pub)]
- 16. [cot.food.gov.uk](https://cot.food.gov.uk) [[cot.food.gov.uk](https://cot.food.gov.uk)]
- 17. [orbit.dtu.dk](https://orbit.dtu.dk) [[orbit.dtu.dk](https://orbit.dtu.dk)]
- 18. Ecotoxicity of a brominated flame retardant (tetrabromobisphenol A) and its derivatives to aquatic organisms - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 19. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 20. Degradation and metabolism of tetrabromobisphenol A (TBBPA) in submerged soil and soil-plant systems - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 21. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]



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